

A Comprehensive Guide to the Safe Disposal of 2-Hydroxyethyl Acetate

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Compound of Interest

Compound Name: 2-Hydroxyethyl acetate

CAS No.: 65071-98-9

Cat. No.: B7771454

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As a Senior Application Scientist, I understand that meticulous handling of chemical reagents extends beyond the benchtop; it is a continuous process that concludes with safe and compliant disposal. This guide provides a detailed, procedural framework for the proper disposal of **2-Hydroxyethyl acetate** (CAS No. 542-59-6), also known as ethylene glycol monoacetate. Our objective is to empower researchers, scientists, and drug development professionals with the knowledge to manage this chemical waste stream responsibly, ensuring personnel safety and environmental stewardship.

Hazard Assessment & Risk Mitigation: The Foundation of Safe Handling

Before any disposal procedure is initiated, a thorough understanding of the inherent risks associated with **2-Hydroxyethyl acetate** is paramount. This foundational knowledge informs the necessary precautions to mitigate exposure and prevent accidents.

1.1. Summary of Chemical Hazards

2-Hydroxyethyl acetate is a colorless, combustible liquid.[1][2] While it is not listed as a P-series or U-series hazardous waste by the US EPA, it presents several health and physical hazards that necessitate careful handling.[1]

- **Health Hazards:** The primary health concern is serious eye irritation, with the potential for severe damage.[1][3][4][5] It may also cause irritation to the skin, respiratory system, and digestive tract upon contact, inhalation, or ingestion.[1][6]
- **Physical Hazards:** The compound is a combustible liquid with a flash point of approximately 88°C (190.4°F).[1] This means that while it doesn't ignite easily at ambient temperatures, it can become a fire hazard if heated.[2]

The causality for stringent safety measures is clear: direct contact can lead to significant injury, particularly to the eyes, and its combustible nature requires the strict exclusion of ignition sources during handling and disposal.

1.2. Required Personal Protective Equipment (PPE)

A robust PPE protocol is non-negotiable. The following table outlines the minimum required PPE when handling **2-Hydroxyethyl acetate** waste, grounded in OSHA regulations and best practices.[1]

Area of Protection	Required PPE	Standard / Rationale
Eye & Face	Chemical safety goggles with side-shields or a full-face shield.	Must conform to OSHA 29 CFR 1910.133 or European Standard EN166 to protect against chemical splashes and severe eye irritation.[1][3]
Hand	Chemically impermeable gloves (e.g., Nitrile, Neoprene).	Gloves must be inspected prior to use and selected based on breakthrough time and permeation rate for acetate esters. Handle in accordance with EU Directive 89/686/EEC and EN 374.[3]
Body	Appropriate protective clothing (e.g., lab coat, apron).	Worn to prevent skin contact. Contaminated clothing must be removed immediately and washed before reuse.[1][3]
Respiratory	Use only in a well-ventilated area or under a chemical fume hood.	A respirator program meeting OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements is necessary if ventilation is inadequate or if workplace conditions warrant it.[1]

Waste Characterization: The Critical First Step

Under US EPA regulations, the chemical waste generator holds the ultimate responsibility for determining if a discarded chemical is classified as hazardous waste.[1] This determination is the most critical step in the disposal process, dictating the subsequent procedures.

While **2-Hydroxyethyl acetate** is not explicitly listed as a hazardous waste, it must be evaluated against the four characteristics of hazardous waste as defined in 40 CFR Part 261:

- Ignitability: With a flash point below 140°F (60°C), a liquid is considered an ignitable hazardous waste (EPA Waste Code D001). **2-Hydroxyethyl acetate**'s flash point is higher than this threshold, so it is not typically classified as ignitable. However, if mixed with other low-flashpoint solvents, the entire mixture could become ignitable.
- Corrosivity: This characteristic applies to aqueous wastes with a pH ≤ 2 or ≥ 12.5 . Pure **2-Hydroxyethyl acetate** is not typically corrosive.
- Reactivity: This applies to unstable substances that can undergo violent change or react violently with water. **2-Hydroxyethyl acetate** is stable under normal conditions.[1]
- Toxicity: If the waste contains contaminants at concentrations at or above the levels specified in 40 CFR 261.24, it is considered toxic.

The Self-Validating Conclusion: You must consult your institution's Environmental Health & Safety (EHS) department and review state and local regulations, which may be more stringent than federal rules.[1] Assume the waste is hazardous unless confirmed otherwise by EHS.

Standard Operating Procedure (SOP) for Disposal

This section provides a step-by-step protocol for the collection and disposal of **2-Hydroxyethyl acetate** waste, designed to ensure a self-validating system of safety and compliance.

Step 1: Segregation and Collection at the Source

The principle of waste segregation is fundamental to preventing dangerous chemical reactions and ensuring proper disposal.

- Action: Collect waste **2-Hydroxyethyl acetate** in a dedicated waste container at the point of generation (e.g., in the fume hood where the work is being performed).
- Causality: Never mix **2-Hydroxyethyl acetate** waste with incompatible materials such as strong oxidizing agents, strong acids, or strong bases, as this can lead to vigorous reactions. [1][7] It should also be kept separate from other waste streams like halogenated solvents or aqueous waste unless specifically instructed by your EHS office.[8]

Step 2: Container Selection and Labeling

The integrity of the waste container is crucial for preventing leaks and ensuring safe transport.

- Action: Use a chemically compatible, non-leaking container with a secure, screw-on cap.[8] High-density polyethylene (HDPE) or stainless steel containers are often suitable, but always verify compatibility.[9][10] The container must be in good condition, free of cracks or damage.
- Labeling: Immediately label the container using a tag provided by your institution's EHS department. The label must include:
 - The words "Hazardous Waste" (if applicable).
 - The full chemical name: "**2-Hydroxyethyl acetate**" (avoiding abbreviations).
 - A complete list of all components and their approximate percentages, including solvent mixtures.
 - The date accumulation started.
 - The name of the principal investigator or generator.
- Causality: Proper labeling is a regulatory requirement and is essential for communicating hazards to everyone who will handle the container, from lab personnel to final disposal technicians.[8] An unlabeled container is a significant safety violation.

Step 3: Storage of Chemical Waste

Waste containers must be stored safely pending pickup by EHS.

- Action: Store the sealed waste container in a designated, well-ventilated satellite accumulation area. This area should be under the control of the lab generating the waste.[8] Use secondary containment (such as a larger, chemically resistant tub) to capture any potential leaks.
- Causality: The container must remain closed at all times except when waste is being added. [8] This minimizes the release of vapors and prevents spills. Secondary containment is a critical barrier to prevent environmental contamination in the event of a primary container failure.

Step 4: Arranging for Final Disposal

The final step is to transfer the waste to trained professionals for disposal.

- Action: Once the container is full, or if you will no longer be generating this waste stream, contact your institution's EHS office to request a waste pickup. Do not dispose of **2-Hydroxyethyl acetate** down the drain or in the regular trash.[3][11]
- Causality: The most common and environmentally sound method for disposing of organic chemical waste like **2-Hydroxyethyl acetate** is through a licensed professional waste disposal service, typically via controlled incineration with flue gas scrubbing.[3] This ensures complete destruction of the chemical in a manner that complies with environmental regulations.

Emergency Procedures for Spills and Exposures

In the event of an accident, a swift and correct response is critical.

4.1. Spill Cleanup Protocol

- Small Spills (manageable by lab personnel):
 - Alert personnel in the immediate area.
 - Ensure proper PPE is worn (see Table 1).
 - Remove all sources of ignition from the area.[2][3]
 - Ensure the area is well-ventilated.
 - Cover the spill with an inert absorbent material such as vermiculite, dry sand, or earth.[12]
 - Using non-sparking tools, carefully collect the absorbed material and place it into a suitable, sealable container for disposal as hazardous waste.[3][13]
 - Clean the spill area with soap and water.[2]
- Large Spills:

- Evacuate the area immediately.
- Alert your institution's EHS or emergency response team.
- If safe to do so, close the door to the affected area to contain vapors.
- Provide responders with as much information as possible about the spilled material.

4.2. First Aid Measures

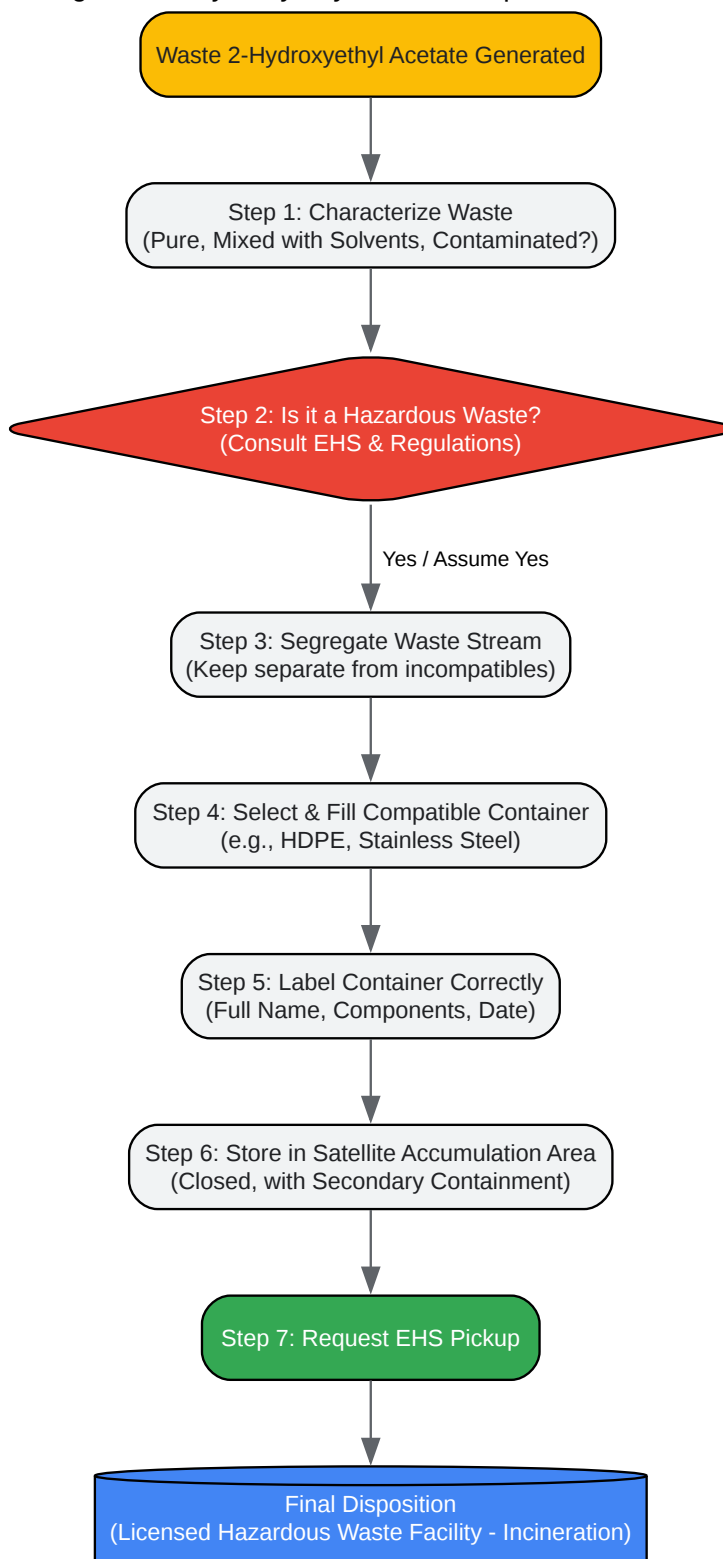
The following table summarizes immediate actions to be taken in case of personnel exposure. Medical aid should be sought immediately in all cases.[\[1\]](#)

Exposure Route	Immediate Action	Key Considerations
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.	Do not delay. This is a critical first step to prevent severe eye damage. [1] [3]
Skin Contact	Remove contaminated clothing. Flush skin with plenty of soap and water for at least 15 minutes.	Wash clothing thoroughly before reuse. [1] [3]
Inhalation	Move the victim to fresh air immediately. If breathing is difficult, give oxygen. If not breathing, perform artificial respiration.	Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical. [3]
Ingestion	Do NOT induce vomiting. If the victim is conscious and alert, rinse their mouth with water and give 2-4 cupfuls of milk or water.	Never give anything by mouth to an unconscious person. [1] [3]

Disposal Decision Workflow

The following diagram illustrates the logical workflow for the proper management and disposal of **2-Hydroxyethyl acetate** waste.

Figure 1: 2-Hydroxyethyl Acetate Disposal Workflow



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